

Physical properties of (R)-3-(Methylsulfonyl)pyrrolidine (boiling point, density)

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Compound of Interest

Compound Name: (R)-3-(Methylsulfonyl)pyrrolidine

Cat. No.: B059380

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(R)-3-(Methylsulfonyl)pyrrolidine: A Technical Overview of Physical Properties

This guide provides a summary of the available physical property data for **(R)-3-(Methylsulfonyl)pyrrolidine**, a compound of interest for researchers and professionals in the field of drug development and chemical synthesis. The following sections detail the predicted boiling point and density of this molecule.

Predicted Physical Properties

The physical properties of **(R)-3-(Methylsulfonyl)pyrrolidine** have been estimated through computational methods. It is important to note that these are predicted values and may differ from experimentally determined figures.

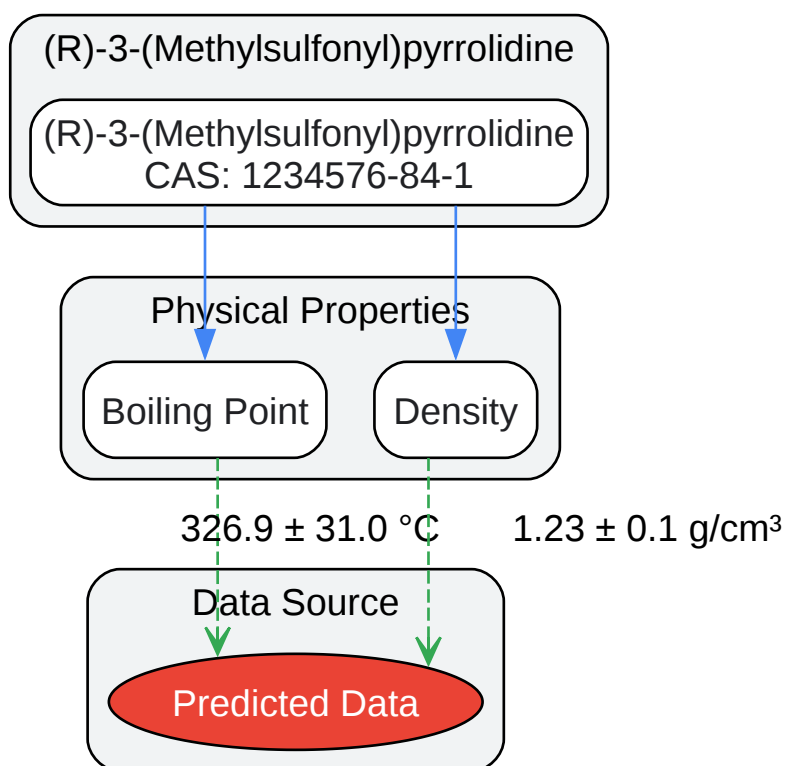
Physical Property	Predicted Value
Boiling Point	326.9 ± 31.0 °C[1][2][3][4]
Density	1.23 ± 0.1 g/cm ³ [1][2][3][4]

Experimental Protocols

Detailed experimental protocols for the determination of the boiling point and density of **(R)-3-(Methylsulfonyl)pyrrolidine** are not available in the public domain at the time of this report. The values presented are based on predictive models.

Logical Relationship of Available Data

The following diagram illustrates the current state of data availability for the physical properties of **(R)-3-(Methylsulfonyl)pyrrolidine**.



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